

A Comprehensive Technical Guide to Cerium(III) Carbonate Hydrate (CAS: 54451-25-1)

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Compound of Interest

Compound Name: Cerium(III) carbonate

Cat. No.: B082857

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Abstract

Cerium(III) carbonate hydrate ($\text{Ce}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$) is a key inorganic compound of the rare earth element cerium. This whitepaper provides an in-depth technical overview of its chemical and physical properties, detailed experimental protocols for its synthesis, and a summary of its significant applications, particularly as a precursor for advanced materials. The information is presented to support research and development activities in materials science, catalysis, and beyond.

Core Properties of Cerium(III) Carbonate Hydrate

Cerium(III) carbonate hydrate is a white or slightly yellow powder, the appearance of which can vary with purity.[1] It is generally considered non-toxic, tasteless, and non-irritating.[2] The compound is stable under normal conditions and is insoluble in water but soluble in dilute mineral acids.[3][4]

Physicochemical Data

The following table summarizes the key quantitative data for **cerium(III) carbonate** hydrate. Note that the degree of hydration (x) can vary, which may affect some physical properties.

Property	Value	Reference(s)
CAS Number	54451-25-1	[5]
Molecular Formula	$\text{Ce}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$	[5]
Molecular Weight (Anhydrous Basis)	460.26 g/mol	[5]
Appearance	White or faintly yellow crystalline powder	[1]
Solubility in Water	Insoluble	[3][6]
Solubility in Acid	Soluble in dilute mineral acids	[3][4]
Melting Point	848°C (Decomposes)	[1]

Safety and Handling

Cerium(III) carbonate hydrate is classified as a skin and eye irritant and may cause respiratory irritation.[6][7] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask, should be worn when handling the powder.[5] It should be stored in a cool, dry, well-ventilated place in a tightly sealed container.[8]

Experimental Protocols

Detailed methodologies for the synthesis of **cerium(III) carbonate** hydrate are crucial for obtaining materials with desired properties. Below are protocols for its preparation via precipitation and a non-aqueous room-temperature method.

Synthesis by Aqueous Precipitation

This method involves the reaction of a soluble cerium(III) salt with a carbonate source in an aqueous solution to precipitate **cerium(III) carbonate** hydrate.

Materials:

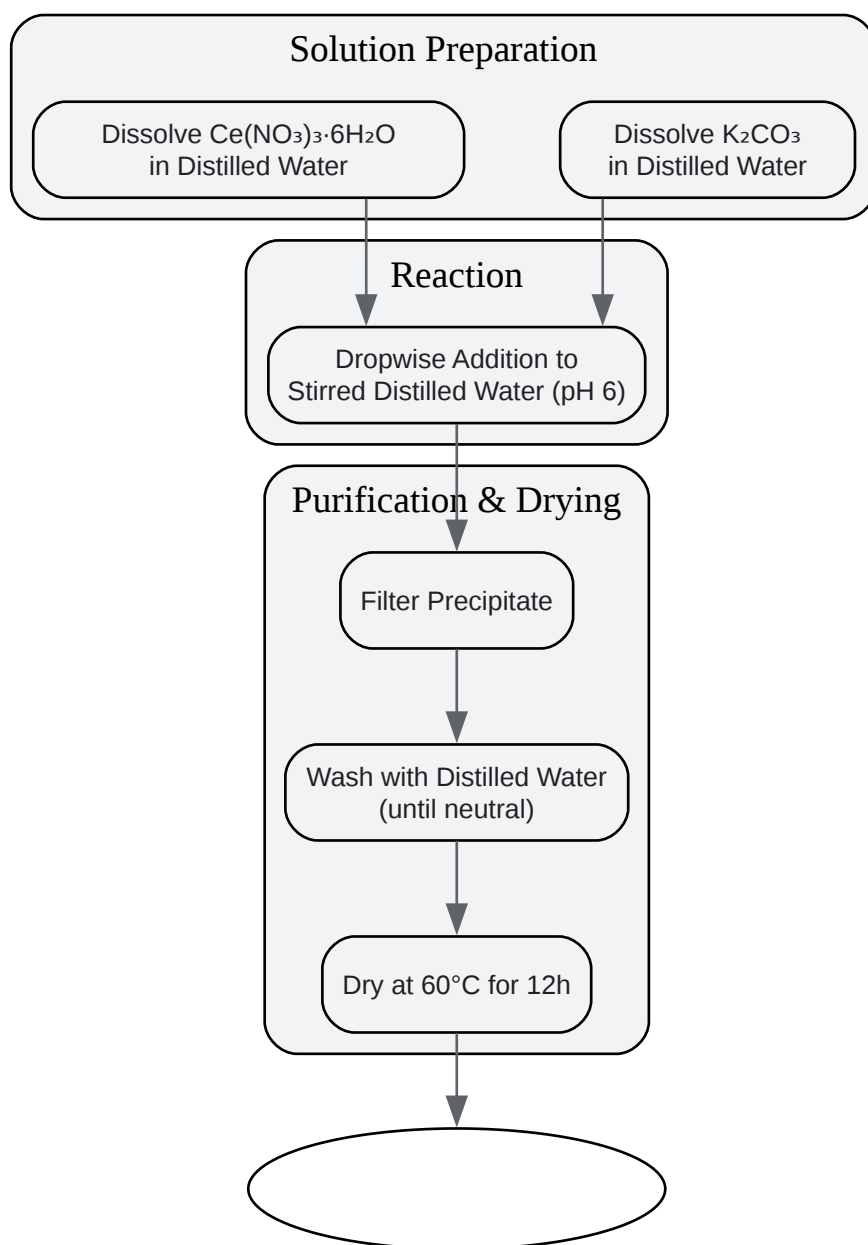
- Cerium(III) nitrate hexahydrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)

- Potassium carbonate (K_2CO_3)
- Distilled water

Procedure:

- Prepare a 0.02 M solution of $Ce(NO_3)_3 \cdot 6H_2O$: Dissolve 2.17 g of cerium(III) nitrate hexahydrate in 250 mL of distilled water.
- Prepare a 0.03 M solution of K_2CO_3 : Dissolve 1.036 g of potassium carbonate in 250 mL of distilled water.
- Precipitation: In a beaker containing 100 mL of well-stirred distilled water, add the cerium nitrate and potassium carbonate solutions dropwise. It is important to maintain a constant pH of 6 during the precipitation process.
- Washing: Collect the resulting white precipitate by filtration. Wash the precipitate repeatedly with distilled water until the filtrate is neutral.
- Drying: Dry the washed precipitate at 60°C for 12 hours in air.

A visual representation of this experimental workflow is provided below.



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Caption: Aqueous Precipitation Synthesis of **Cerium(III) Carbonate** Hydrate.

Room-Temperature Synthesis in a Non-Aqueous Solvent

This facile method avoids heating and uses an organic solvent.[9]

Materials:

- Cerium(III) nitrate hexahydrate
- 1,1'-Carbonyldiimidazole (CDI)
- Acetone
- Deionized water

Procedure:

- Prepare Precursor Solutions:
 - Dissolve 1 mmol of cerium(III) nitrate hexahydrate in 25 mL of acetone.
 - Dissolve 4 mmol of CDI in 25 mL of acetone.
- Mixing and Reaction: Mix the two solutions with vigorous stirring at room temperature.
- Reaction Time: Continue stirring for 3 hours.
- Isolation and Washing: Centrifuge the resulting precipitate and wash it four times with deionized water.
- Drying: Dry the final product at 60°C for 12 hours in air.^[9]

Key Applications

Cerium(III) carbonate hydrate is a versatile precursor for various advanced materials and has direct applications in several fields.

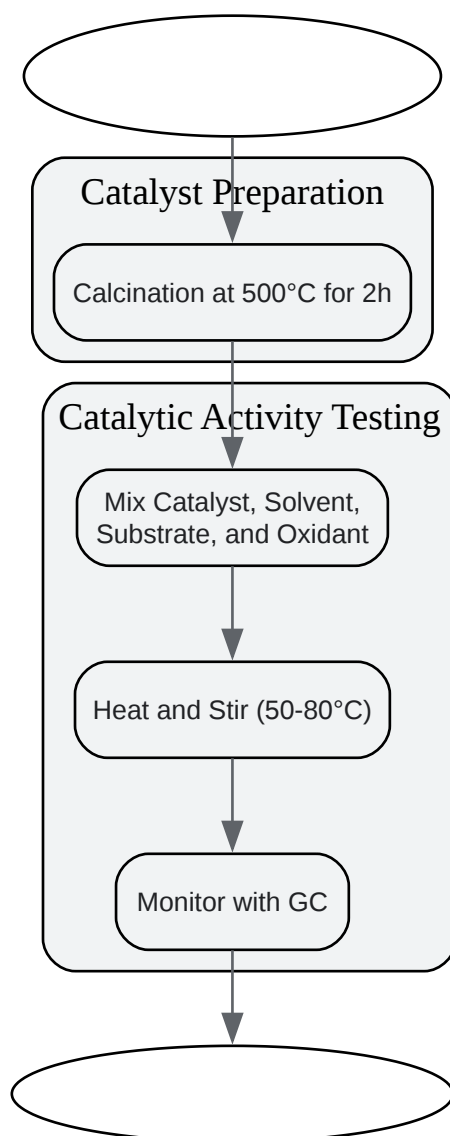
Precursor for Cerium Oxide (CeO₂) Catalysts

One of the primary applications of **cerium(III) carbonate** is in the production of cerium oxide (CeO₂), a widely used catalyst and polishing agent.^[1] The thermal decomposition of **cerium(III) carbonate** yields ceria nanoparticles.

Experimental Protocol for CeO₂ Synthesis and Catalytic Testing:

- Calcination: Calcine the synthesized **cerium(III) carbonate** hydrate powder in air at 500°C for 2 hours to convert it to cerium oxide.[\[1\]](#)
- Catalyst Testing (e.g., Oxidation of Benzyl Alcohol):
 - To a round-bottom flask, add 100 mg of the synthesized CeO₂ catalyst and 5 mL of acetonitrile (solvent).
 - Add 1 mmol of benzyl alcohol.
 - Add 1.2 mmol of an oxidant (e.g., hydrogen peroxide).
 - Heat the mixture to 50-80°C with constant stirring.
 - Monitor the reaction progress using gas chromatography (GC).
 - After the reaction, cool the mixture, separate the catalyst by centrifugation, and analyze the product mixture with GC.

The workflow for this application is illustrated below.



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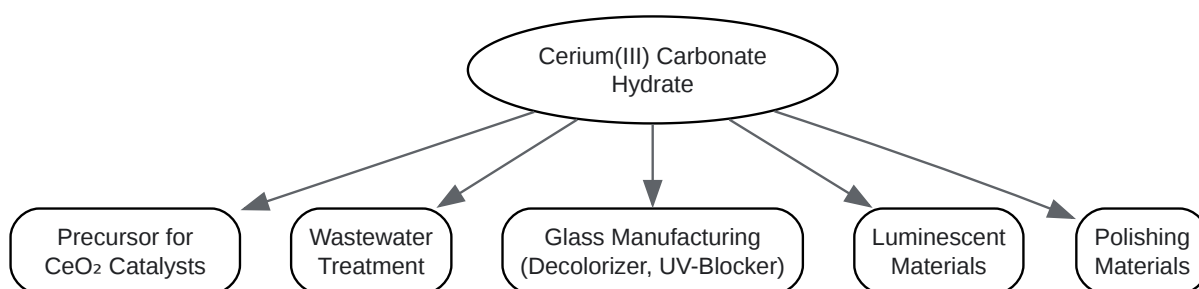
Caption: Workflow for CeO₂ Catalyst Preparation and Testing.

Other Notable Applications

- Wastewater Treatment: Cerium compounds, including those derived from the carbonate, are effective in removing contaminants like heavy metals and phosphates from industrial wastewater.[1][4]
- Glass Manufacturing: It is used as a decolorizing agent in glass production and to impart UV-blocking properties.[4][10]

- Luminescent Materials: Serves as a precursor in the synthesis of phosphors for lighting and display technologies.[1]

The logical relationship of **cerium(III) carbonate** to its applications is depicted in the following diagram.



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Caption: Key Application Areas of **Cerium(III) Carbonate** Hydrate.

Conclusion

Cerium(III) carbonate hydrate is a compound of significant industrial and research interest due to its role as a versatile precursor for high-performance materials. Understanding its fundamental properties and having access to detailed synthesis protocols are essential for harnessing its full potential in catalysis, environmental remediation, and materials science. This guide provides a foundational resource for professionals working with this important rare earth compound.

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